

Ciforadenant In Vitro Assay Protocol for T-Cell Activation: Application Notes

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Compound of Interest

Compound Name: Ciforadenant

Cat. No.: B606687

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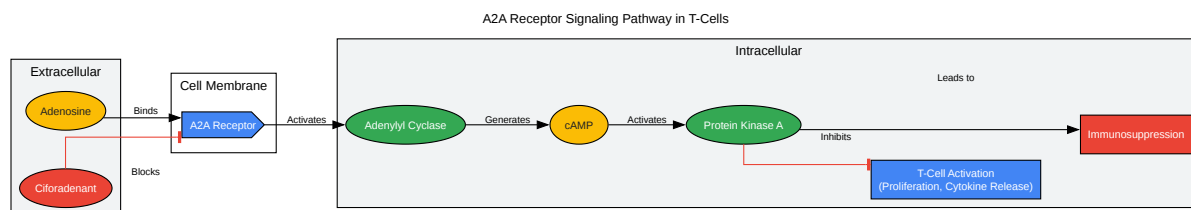
Introduction

Ciforadenant is an investigational small molecule that acts as a potent and selective antagonist of the adenosine A2A receptor (A2AR).[1][2][3] In the tumor microenvironment, high concentrations of adenosine are produced, which then binds to A2A receptors on immune cells, leading to immunosuppression.[4][5] **Ciforadenant** is designed to block this interaction, thereby restoring and enhancing the anti-tumor activity of immune cells, particularly T-cells.[1][2] These application notes provide a detailed protocol for an in vitro assay to evaluate the effect of **ciforadenant** on T-cell activation.

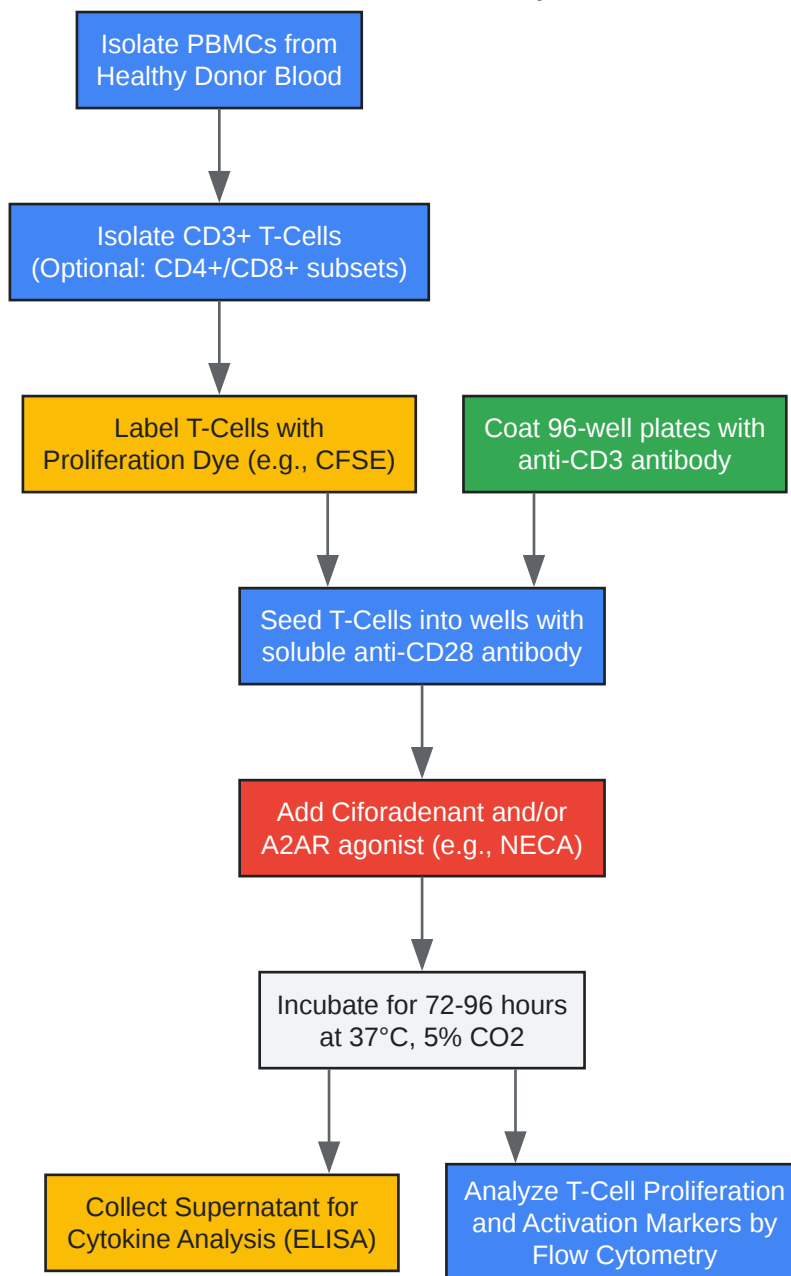
The adenosine signaling pathway plays a crucial role in regulating immune responses. Extracellular adenosine, often abundant in the tumor microenvironment, binds to the A2A receptor, a Gs protein-coupled receptor, on the surface of T-cells.[6][7] This binding activates adenylyl cyclase, leading to an increase in intracellular cyclic AMP (cAMP).[6][7] Elevated cAMP levels inhibit T-cell receptor (TCR) signaling, resulting in decreased T-cell proliferation, cytokine production (such as IL-2 and IFN- γ), and overall effector function.[7][8][9] **Ciforadenant**, by blocking the A2A receptor, prevents this adenosine-induced immunosuppression.[1][2]

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the A2A receptor signaling pathway and the experimental workflow for the in vitro T-cell activation assay.



In Vitro T-Cell Activation Assay Workflow



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References

- 1. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 2. Adenosine A2A Receptor Blockade as an Immunotherapy for Treatment-Refractory Renal Cell Cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Ciforadenant | C20H21N7O3 | CID 44537963 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Corvus Pharmaceuticals Announces New Data Highlighting Potential of Ciforadenant to Overcome Immunotherapy Resistance in Metastatic Castration Resistant Prostate Cancer | Corvus Pharmaceuticals [corvuspharma.gcs-web.com]
- 5. pubs.acs.org [pubs.acs.org]
- 6. ashpublications.org [ashpublications.org]
- 7. Adenosine A2A Receptor Stimulation Inhibits TCR-Induced Notch1 Activation in CD8+T-Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 8. ashpublications.org [ashpublications.org]
- 9. Activation of Th1 and Tc1 cell adenosine A2A receptors directly inhibits IL-2 secretion in vitro and IL-2-driven expansion in vivo - PubMed [pubmed.ncbi.nlm.nih.gov]
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